Structural Elucidation of 2-(Ethylamino)-1-phenylethanol HCl: A Comparative NMR Guide

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Compound of Interest

Compound Name:	*2-(Ethylamino)-1-phenylethanol hydrochloride*
Cat. No.:	*B11900936*

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Content Type: Technical Comparison & Assignment Guide Audience: Medicinal Chemists, Analytical Scientists, and Quality Control Specialists Methodology: Comparative Spectral Analysis (HCl Salt vs. Free Base)

Executive Summary

2-(Ethylamino)-1-phenylethanol (also known as N-ethylphenylethanolamine) is a critical structural motif in sympathomimetic drugs and a common impurity in the synthesis of phenethylamine derivatives. In drug development, distinguishing the Hydrochloride (HCl) Salt form from the Free Base is vital for establishing solubility profiles, bioavailability, and stability.

This guide provides a definitive structural assignment for the HCl salt in DMSO-d_6, contrasting it with the Free Base to highlight the diagnostic spectral shifts caused by protonation. Unlike standard databases that list peak positions, this guide focuses on the causality of chemical shifts, providing a self-validating logic for structural confirmation.

Experimental Protocol: The Self-Validating Workflow

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To ensure reproducibility and unambiguous assignment, the following protocol is recommended. This workflow is designed to prevent common errors associated with solvent exchange and concentration dependence.

Materials & Methods[1][2][3][4][5]

- Solvent Selection:DMSO-d_6 (99.9% D) is the required solvent.
  - Why? D_2O causes rapid exchange of the hydroxyl (-OH) and ammonium ($-NH_2^+$) protons, erasing critical diagnostic signals. $CDCl_3$ is often poor for solubilizing polar HCl salts.
- Concentration: 10–15 mg in 0.6 mL solvent.
- Temperature: 298 K (25 °C).

Visualization: Assignment Logic Flow

The following diagram outlines the logical progression for assigning this molecule, moving from unambiguous anchors to complex multiplets.

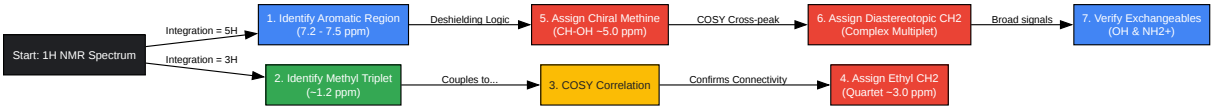

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Figure 1: Step-by-step assignment logic. Note that the methyl group serves as the unambiguous 'anchor' for the aliphatic chain.

Comparative Analysis: HCl Salt vs. Free Base[6]

The transition from Free Base to HCl Salt introduces a positive charge on the nitrogen atom. This exerts a strong inductive electron-withdrawing effect (-I), deshielding adjacent protons and carbons.

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1H NMR Assignment (DMSO-d_6)[4][7][8]

Key Feature: The presence of the chiral center (C1) makes the adjacent methylene protons (C2) diastereotopic. They are not magnetically equivalent and often appear as complex multiplets rather than a simple doublet.

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Position	Atom Group	Multiplicity	Shift (HCl Salt) / ppm	Shift (Free Base) / ppm	Δ (Shift)	Mechanistic Insight
1	CH-OH	dd or m	4.95 – 5.10	4.60 – 4.70	+0.35	Inductive effect of protonated amine (3 bonds away) + H-bonding.
2	CH_2-N	Multiplet*	3.00 – 3.20	2.60 – 2.80	+0.40	Primary Diagnostic: Direct adjacency to N^+ causes significant deshielding.
3	N-CH_2-CH_3	Quartet	2.95 – 3.10	2.55 – 2.65	+0.40	Deshielded by N^+.[1] Shifts downfield to overlap with pos. 2.
4	CH_2-CH_3	Triplet	1.20 – 1.25	1.00 – 1.10	+0.15	Weak inductive effect (beta-position to N^+).
5	Ar-H	Multiplet	7.30 – 7.45	7.20 – 7.35	+0.10	Minimal effect; ring

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						current dominates.
6	OH	Doublet	6.10 – 6.25	~5.0 (Broad)	N/A	Visible as sharp doublet in DMSO; couples to CH-OH.
7	NH_2^+	Broad s	8.80 – 9.20	N/A (NH ~2.0)	> +6.0	Salt Confirmation: Distinctive broad singlets (often 2 peaks) for ammonium protons.

*Note: The C2 protons are diastereotopic (ABX system with C1). In the salt form, signal overlap with the ethyl methylene (C3) is common, creating a complex multiplet region around 3.0–3.2 ppm.

13C NMR Assignment (DMSO-d_6)[8]

Carbon shifts provide the definitive confirmation of the carbon skeleton without the interference of exchangeable protons.

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Position	Carbon Environment	Shift (HCl Salt) / ppm	Shift (Free Base) / ppm	Assignment Logic
C1	Ar-CH(OH)-	68.5 – 69.5	71.0 – 72.0	Deshielded by Oxygen. Slight upfield shift in salt due to conformational changes/solvation.
C2	-CH_2-N	54.0 – 55.5	56.0 – 57.5	Counter-Intuitive: -effect of N-protonation often causes a slight upfield shift in 13C (gamma-gauche effect) compared to free base.
C3	N-CH_2-CH_3	42.0 – 43.5	44.0 – 45.0	Adjacent to Nitrogen.
C4	-CH_3	11.0 – 11.8	15.0 – 15.5	Terminal methyl.
Ar-C	Phenyl (Ipso)	142.0 – 143.0	144.0 – 145.0	Quaternary carbon attached to alkyl chain.
Ar-CH	Phenyl (Ortho/Meta/Para)	126.0 – 129.0	126.0 – 128.5	Typical aromatic region.

Mechanistic Visualization: The "Salt Shift"

Understanding why the spectrum changes allows you to predict shifts for similar analogs. The protonation of the nitrogen creates a positive pole that pulls electron density through the sigma-bond framework.

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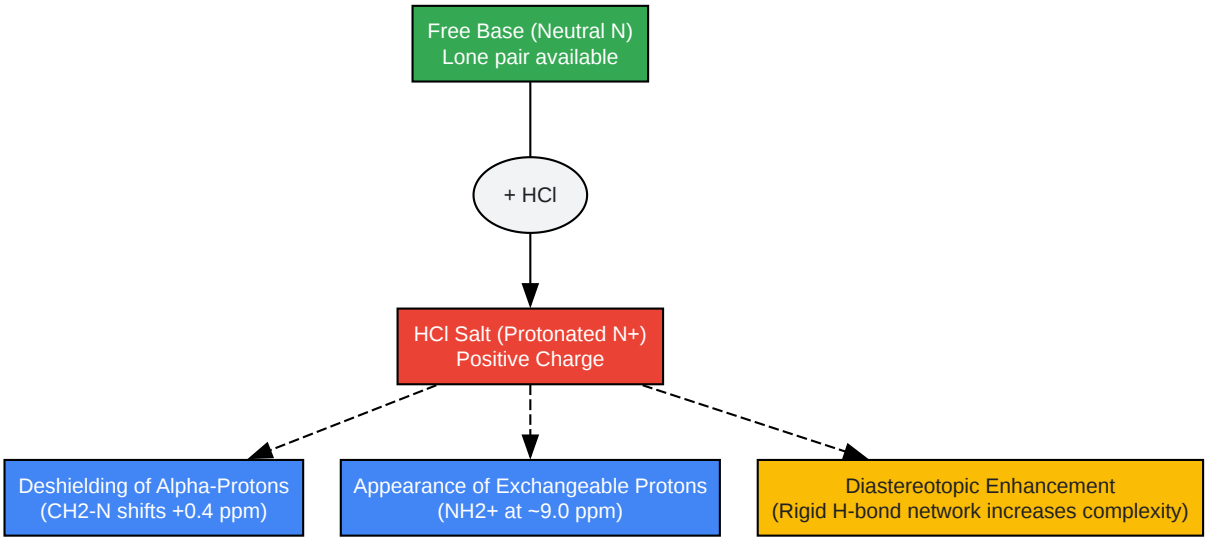

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Figure 2: The impact of salt formation on NMR spectral features.

Detailed Analysis of Impurities

When synthesizing this compound, two common impurities often appear. Your NMR analysis must rule these out:

- Bis-alkylation (Tertiary Amine):
  - Indicator: Look for two ethyl groups. The methyl triplet integration will double (6H vs 3H), and the methylene quartet will integrate to 4H.
- Starting Material (2-Bromo-1-phenylethanol):
  - Indicator: Lack of ethyl signals. The CH_2-Br protons will appear significantly downfield (~3.5–3.6 ppm) compared to CH_2-N, and there will be no NH signals.

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